

An In-depth Technical Guide to Bis(tripropyltin) oxide: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Bis(tripropyltin) oxide*

CAS No.: 1067-29-4

Cat. No.: B089863

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Bis(tripropyltin) oxide, also known as hexapropyldistannoxane, is an organotin compound with the chemical formula $C_{18}H_{42}OSn_2$.^{[1][2]} As with other trialkyltin compounds, it is recognized for its biocidal properties and potential applications in organic synthesis. This guide provides a comprehensive overview of its chemical and physical characteristics, synthesis, applications, and the necessary safety protocols for its handling.

Chemical and Physical Properties

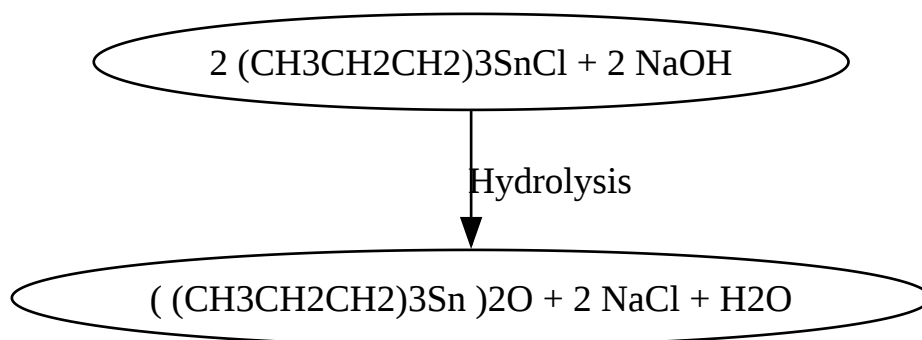
Bis(tripropyltin) oxide is a liquid that is sensitive to air.^[3] Its fundamental properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₁₈ H ₄₂ O ₂ Sn ₂	[4]
Molecular Weight	511.9 g/mol	[4]
CAS Number	1067-29-4	[4]
IUPAC Name	tripropyl(tripropylstannyloxy)stannane	[4]
Synonyms	Hexapropyldistannoxane, Distannoxane, hexapropyl-, Bis(tri-n-propyltin) oxide	[4]
Boiling Point	195-198 °C at 21 Torr	[2]

Synthesis of Bis(tripropyltin) oxide

The synthesis of **Bis(tripropyltin) oxide** typically involves the hydrolysis of a tripropyltin halide, such as tripropyltin chloride, in the presence of a base. While a specific protocol for the tripropyl derivative is not readily available, the synthesis is analogous to that of Bis(tributyltin) oxide.[5]

The general reaction involves the treatment of two equivalents of the tripropyltin halide with a hydroxide source, leading to the formation of the distannoxane and the corresponding metal halide salt.



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Figure 1: General reaction for the synthesis of **Bis(tripropyltin) oxide**.

Experimental Protocol (Adapted from a similar synthesis)

- A reaction vessel equipped with a mechanical stirrer, thermometer, and reflux condenser is charged with an aqueous solution of sodium hydroxide.
- The solution is heated to a moderate temperature (e.g., 50 °C).
- Tripropyltin chloride is added dropwise to the stirred solution over a period of 30 minutes.
- The reaction is allowed to proceed at this temperature for approximately one hour.
- After the reaction, the mixture is allowed to stand, which should result in the separation of an organic phase (the product) and an aqueous phase.
- The organic phase, containing **Bis(triisopropyltin) oxide**, is separated.
- The product can be further purified by washing with water and then dehydrated under reduced pressure.

Applications in Research and Development

Biocidal Activity

Trisubstituted organotin compounds like tripropyltin are known for their potent biocidal properties.^[1] They are effective against a broad spectrum of organisms, including fungi and bacteria. This activity makes them of interest in the development of new antimicrobial agents and preservatives.

Catalysis in Organic Synthesis

Organotin compounds, including oxides, are known to catalyze various organic reactions, most notably esterification and transesterification reactions.^{[6][7]} While specific examples detailing the use of **Bis(triisopropyltin) oxide** are not abundant in the literature, its structural similarity to other organotin catalysts like dibutyltin oxide suggests it could be effective in promoting the formation of ester linkages.^[8] The Lewis acidic nature of the tin centers is key to this catalytic activity.

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Figure 2: Proposed catalytic cycle for esterification using **Bis(triisopropyltin) oxide**.

Relevance to Drug Development

The application of organotin compounds in drug development is an area of active research. Some organotin complexes have shown potential as anti-cancer and anti-microbial agents, with some exhibiting selective toxicity towards cancer cells.[9][10] The biological activity is often linked to the number and nature of the organic groups attached to the tin atom.[9] While direct applications of **Bis(triisopropyltin) oxide** in drug development are not well-documented, its biocidal properties and the broader interest in organotin compounds as potential therapeutics suggest it could be a subject for future investigation.

Mechanism of Action

The toxicity of trialkyltin compounds is multifaceted, primarily targeting the immune system and inducing apoptosis (programmed cell death) in immune cells such as thymocytes and lymphocytes.[1] This can lead to immunosuppression. The primary mechanisms of action include:

- **Induction of Apoptosis:** Organotins can trigger both the intrinsic (mitochondrial) and extrinsic (death receptor) pathways of apoptosis.[1]
- **Generation of Oxidative Stress:** These compounds can lead to an increase in reactive oxygen species within cells, causing cellular damage.
- **Disruption of Intracellular Signaling:** Trialkyltins are known to interfere with critical signaling cascades within cells.
- **Modulation of Cytokine Production:** They can alter the production of signaling molecules of the immune system.

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Figure 3: Simplified pathway of organotin-induced apoptosis.

Analytical Methods

The analysis of organotin compounds like **Bis(tripropyltin) oxide** in various matrices typically involves chromatographic techniques coupled with sensitive detectors. Gas chromatography-mass spectrometry (GC-MS) is a common method.[\[11\]](#)[\[12\]](#)[\[13\]](#)

General GC-MS Protocol

- **Sample Preparation:** The sample is collected in a clean glass container.[\[13\]](#) A suitable volatile organic solvent, such as hexane or dichloromethane, is chosen for extraction.[\[13\]](#) The sample should be free of particulates, which can be achieved through centrifugation or filtration.[\[13\]](#)
- **Injection:** A small volume of the prepared sample (e.g., 1 μL of a ~ 10 $\mu\text{g}/\text{mL}$ solution) is injected into the GC.[\[12\]](#)
- **Separation:** The GC column is subjected to a temperature program to separate the components of the sample based on their boiling points and interactions with the stationary phase.[\[14\]](#)
- **Detection:** As the separated compounds elute from the column, they enter the mass spectrometer, where they are ionized and detected based on their mass-to-charge ratio.[\[14\]](#)
- **Quantitation:** Quantitation is often performed using an internal standard.[\[11\]](#)

Safety, Handling, and Disposal

Bis(tripropyltin) oxide is classified as toxic if swallowed, in contact with skin, or if inhaled.[\[4\]](#) Therefore, strict safety protocols must be followed.

Personal Protective Equipment (PPE)

- **Gloves:** Chemically resistant gloves are mandatory.
- **Eye Protection:** Safety goggles and a face shield should be worn.
- **Lab Coat:** A lab coat must be worn to protect from splashes.

- Respiratory Protection: Work should be conducted in a well-ventilated chemical fume hood. In situations with a potential for aerosol generation, a NIOSH-approved respirator with an organic vapor cartridge is necessary.

Spill and Decontamination

In case of a spill, the area should be evacuated and well-ventilated. The spill should be absorbed with an inert material. The contaminated area and glassware can be decontaminated by soaking in a bleach solution, which oxidizes the organotin compounds.

Waste Disposal

All waste containing **Bis(triisopropyltin) oxide**, including contaminated PPE and absorbent materials, must be collected in sealed, clearly labeled containers and disposed of as hazardous waste according to institutional and local regulations.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Bis(tripropyltin) oxide: Properties, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b089863/docs#an-in-depth-technical-guide-to-bis-tri-propyltin-oxide-properties-synthesis-and-applications>]

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